

4-isopropylbenzoic acid GC-MS analysis purity verification

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Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

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Quality Specifications for 4-Isopropylbenzoic Acid

The following table summarizes the typical purity and analytical specifications for **4-Isopropylbenzoic acid** (CAS 536-66-3) from a major chemical supplier [1]. This can serve as a benchmark for quality verification.

Parameter	Specification / Value
CAS RN	536-66-3
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol
Purity (GC)	> 98.0%
Purity (Neutralization Titration)	> 98.0%
Appearance	White to almost white powder to crystal
Melting Point	116.0 to 120.0 °C

- Synonyms:** The compound is also known as **Cuminic Acid** and **p-Isopropyl benzoic acid** [1] [2].

- **Handling & Storage:** It is recommended to store this compound in a **refrigerated (0-10°C)** environment, under **inert gas**, as it is **air and heat sensitive** [1].

Experimental Protocol for Purity Verification by GC-MS

While a specific method for **4-Isopropylbenzoic acid** was not detailed in the search results, the protocol below is a standard, robust approach for the GC-MS analysis of such organic acids. You can use this as a starting point and optimize it for your specific instrument.

1. Sample Preparation

- **Solvent:** Prepare a stock solution in **DMSO**. A typical concentration is 10-100 mg/mL [2].
- **Dilution:** Further dilute the stock solution with a suitable GC-MS solvent (e.g., methanol or dichloromethane) to a working concentration of approximately 1-10 µg/mL. **Note:** Ensure the final DMSO concentration is low enough to avoid damaging the GC column or causing intense solvent peaks.
- **Filtration:** Pass the final solution through a **0.22 µm or 0.45 µm PTFE syringe filter** to remove any particulate matter.

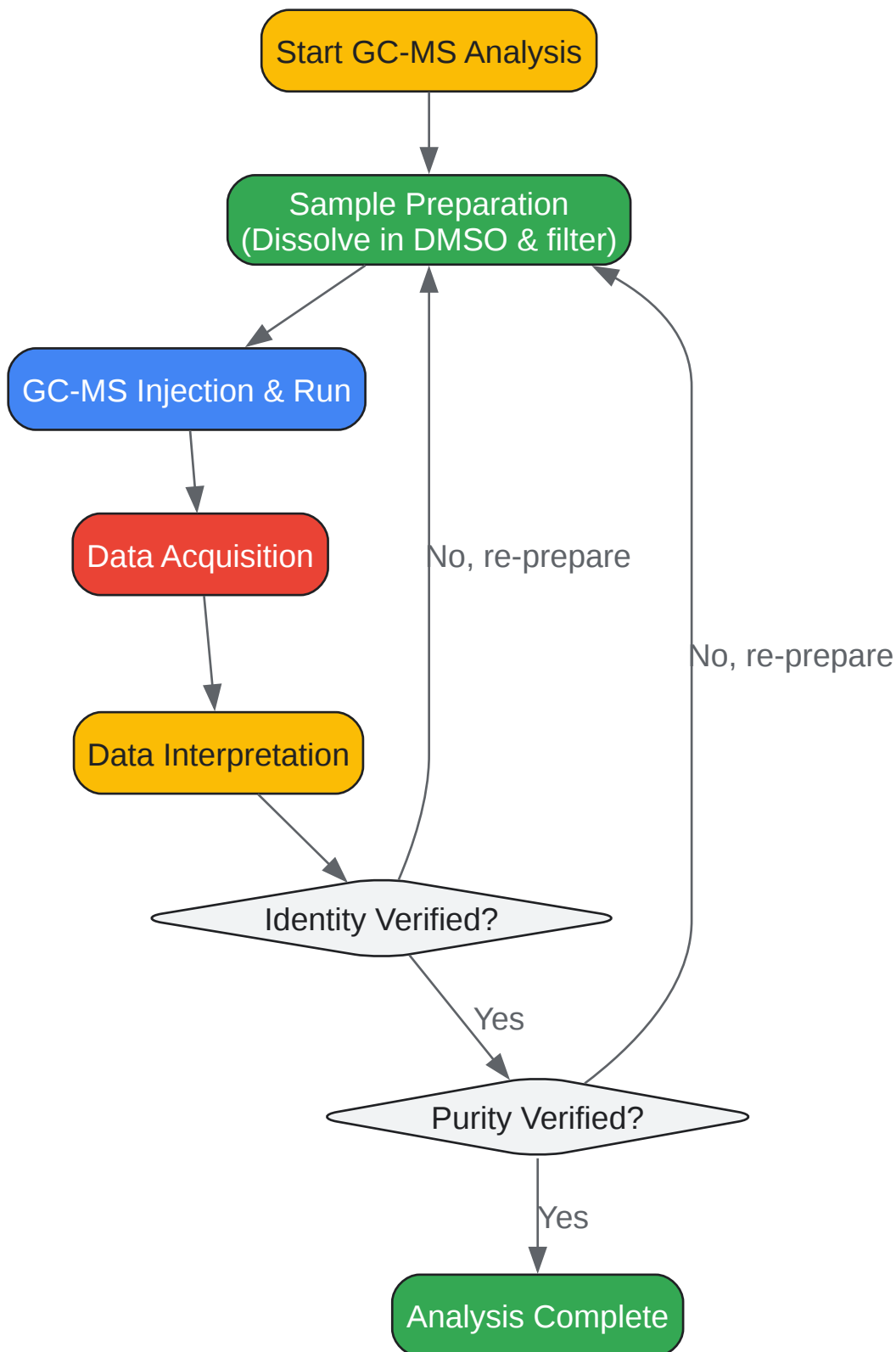
2. GC-MS Analysis Conditions These parameters are generalized and should be optimized based on your instrument and column.

- **GC Column:** Fused silica capillary column (e.g., 5% phenyl polysiloxane, 30 m length x 0.25 mm i.d. x 0.25 µm film thickness).
- **Injector:** Split/splitless mode.
- **Injection Temperature:** 250–280 °C.
- **Carrier Gas:** Helium.
- **Oven Temperature Program:**
 - Initial Temperature: 50–80 °C (hold for 1–2 min)
 - Ramp Rate: 10–20 °C/min
 - Final Temperature: 280–300 °C (hold for 5–10 min)
- **MS Conditions:**
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Ion Source Temperature: 230 °C.
 - Transfer Line Temperature: 280–300 °C.
 - Scan Range (m/z): 40–350.

3. Data Interpretation and Purity Assessment

- **Chromatogram:** A single, sharp peak in the Total Ion Chromatogram (TIC) is a primary indicator of high purity.
- **Mass Spectrum:** The mass spectrum of the main peak should be compared to a reference standard spectrum from a library (e.g., NIST/EPA/NIH Mass Spectral Library). A high match factor confirms the compound's identity.
- **Purity Calculation:** The area percentage of the main peak in the TIC relative to the total area of all integrated peaks provides an estimate of chemical purity.

The workflow below illustrates the key steps in this analytical process:



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Research Context and Alternative Applications

- **Biological Research:** In scientific studies, **4-Isopropylbenzoic acid** is noted for its role as a substrate for the bacterial cytochrome P450 enzyme (CYP199A4), where it undergoes oxidation via both hydroxylation and desaturation pathways [3]. It has also been studied for its **antifungal activity** and as a **reversible, uncompetitive inhibitor of mushroom tyrosinase** [2].
- **Analytical Chemistry Context:** The detection of aromatic carboxylic acids and their salts (like benzoates) is a topic of interest in advanced fields such as planetary science, for example, in the analysis of Martian soil with instruments like the Sample Analysis at Mars (SAM) suite. This underscores the importance of robust analytical techniques like pyrolysis and derivatization GC-MS for these types of compounds [4].

Key Considerations for Researchers

- **Titration as a Complementary Technique:** The specification sheet mentions purity analysis by **neutralization titration** [1]. For high-precision work, using this method in conjunction with GC-MS can provide a more comprehensive assessment of purity.
- **Handling is Critical:** The air- and heat-sensitive nature of the compound [1] means that improper storage or sample handling can lead to degradation, which would directly impact the accuracy of your purity verification results.

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